

"4-Ethyl-2-methoxyphenol" physical and chemical properties

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Compound of Interest

Compound Name: **4-Ethyl-2-methoxyphenol**

Cat. No.: **B121337**

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An In-depth Technical Guide to the Physical and Chemical Properties of **4-Ethyl-2-methoxyphenol**

Abstract

4-Ethyl-2-methoxyphenol, also known as 4-ethylguaiacol, is a phenolic compound with significant applications in the food and fragrance industries. It is a key aroma component found in various foods and beverages, including red wine and coffee, and is also used as a smoke flavoring.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Ethyl-2-methoxyphenol**, along with relevant experimental protocols, safety information, and analytical methodologies. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

4-Ethyl-2-methoxyphenol is a member of the methoxyphenols class of organic compounds.^[2] It is characterized by a methoxy group attached to the benzene ring of a phenol moiety.^[2] The compound typically appears as a clear, colorless to light yellow liquid with a warm, sweet, and spicy medicinal odor.^{[1][3]}

Identifiers and General Properties

Property	Value	Source
IUPAC Name	4-Ethyl-2-methoxyphenol	[4]
Synonyms	4-Ethylguaiacol, 2-Methoxy-4-ethylphenol, p-Ethylguaiacol	[1] [3] [4]
CAS Number	2785-89-9	[1] [4]
Molecular Formula	C ₉ H ₁₂ O ₂	[1] [3] [4]
Molecular Weight	152.19 g/mol	[1] [3]
Appearance	Clear colorless to light yellow liquid	[1] [5]
Odor	Warm, sweet, spicy, medicinal	[1] [3]

Physical Properties

Property	Value	Conditions	Source
Melting Point	-7 °C to 15 °C	[1] [3] [5]	
Boiling Point	234 - 236 °C	@ 760.00 mm Hg	[1] [3] [5]
Density	1.063 g/mL	at 25 °C	[1]
Refractive Index	n _{20/D} 1.528	[1]	
Flash Point	107 °C / 224 °F	[5]	
pKa	10.31 ± 0.18	Predicted	[1]
LogP	2.18 - 2.434	Estimated	[1]

Solubility

Solvent	Solubility	Source
Water	693.8 mg/L @ 25 °C (estimated)	
Chloroform	Slightly soluble	[1]
Methanol	Slightly soluble	[1]
Ethanol	Miscible	[3]
Oils	Miscible	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Ethyl-2-methoxyphenol**.

- Infrared (IR) Spectroscopy: The NIST Chemistry WebBook provides access to the IR spectrum of **4-Ethyl-2-methoxyphenol**, which is part of the Coblenz Society's evaluated infrared reference spectra collection.[\[6\]](#)
- Mass Spectrometry (MS): Mass spectral data (electron ionization) for this compound is also available through the NIST Chemistry WebBook.[\[6\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR data are available from commercial suppliers like ChemicalBook.[\[7\]](#)

Experimental Protocols

Synthesis of 4-Ethyl-2-methoxyphenol

A reported method for the synthesis of **4-Ethyl-2-methoxyphenol** involves the following steps:

- Starting with ortho-dichloro ethylphenol.
- Heating the starting material with Ethyl benzyl disulfonic acid and an aqueous alkali at a temperature of 180-200°C.
- Following the heating step with a single methylation to yield **4-Ethyl-2-methoxyphenol**.[\[1\]](#)

Analytical Method: High-Performance Liquid Chromatography (HPLC)

4-Ethyl-2-methoxyphenol can be analyzed using a reverse-phase HPLC method.[8]

- Column: Newcrom R1 HPLC column.[8]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[8]
- Mass Spectrometry (MS) Compatibility: For applications compatible with mass spectrometry, phosphoric acid should be replaced with formic acid in the mobile phase.[8]
- UPLC Applications: For faster Ultra-Performance Liquid Chromatography (UPLC) applications, columns with smaller 3 μ m particles are available.[8]
- Scalability: This liquid chromatography method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.[8]



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Caption: General workflow for the HPLC analysis of **4-Ethyl-2-methoxyphenol**.

Safety and Hazard Information

4-Ethyl-2-methoxyphenol is considered hazardous and requires careful handling.[5][9]

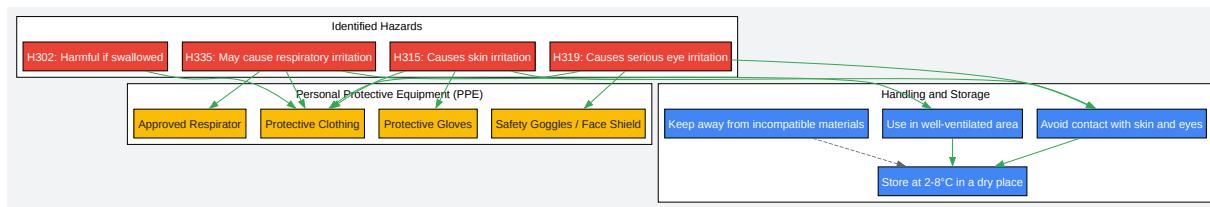
GHS Hazard Classification

- Acute Oral Toxicity: Category 4 (Harmful if swallowed).[3][5]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[3][5]

- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation).[3][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation), targeting the respiratory system.[3][5]

Precautionary Measures and Handling

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[5][9] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs.[9]
- Handling: Wash hands and any exposed skin thoroughly after handling.[5][9] Avoid breathing dust, fume, gas, mist, vapors, or spray.[5] Use only outdoors or in a well-ventilated area.[5]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[9] Recommended storage temperature is 2-8°C.[1]
- Incompatible Materials: Avoid contact with bases, strong oxidizing agents, acid anhydrides, and acid chlorides.[5]



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Caption: Logical relationships between hazards and safety precautions for **4-Ethyl-2-methoxyphenol**.

Conclusion

4-Ethyl-2-methoxyphenol is a compound with well-defined physical and chemical properties. Its characteristic aroma has led to its use in the food and flavor industries. The information presented in this guide, including its properties, analytical methods, and safety precautions, provides a valuable resource for researchers and scientists working with this compound. Adherence to the outlined safety and handling protocols is essential to ensure safe laboratory practices.

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